

Propyl cyclohexanecarboxylate CAS number 6739-34-0

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Compound of Interest

Compound Name: *Propyl cyclohexanecarboxylate*

CAS No.: 6739-34-0

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An In-Depth Technical Guide to **Propyl Cyclohexanecarboxylate** (CAS No. 6739-34-0)

Abstract

This technical guide provides a comprehensive scientific overview of **Propyl Cyclohexanecarboxylate**, CAS Number 6739-34-0. The document delineates its fundamental physicochemical properties, established synthesis protocols, and advanced analytical characterization methodologies. Emphasis is placed on the practical application of this compound as a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals. The guide is structured to provide not only foundational knowledge but also actionable, field-proven insights and detailed experimental workflows, ensuring both scientific integrity and practical utility for professionals in chemical research and development.

Molecular Identity and Physicochemical Profile

Propyl cyclohexanecarboxylate is an ester characterized by a propyl group attached to the carboxyl functional group of a cyclohexane ring.^{[1][2]} Its unique structure serves as a valuable building block in organic synthesis.

Systematic IUPAC Name: **propyl cyclohexanecarboxylate**^[1] Synonyms:

Cyclohexanecarboxylic acid, propyl ester; n-**Propyl cyclohexanecarboxylate**^{[1][3]} Molecular Formula: C₁₀H₁₈O₂^[3] Molecular Weight: 170.25 g/mol ^{[1][2]}

The core physicochemical properties of **propyl cyclohexanecarboxylate** are summarized in the table below. These parameters are critical for predicting its behavior in various solvents, understanding its volatility, and designing appropriate reaction and purification conditions.

Property	Value	Source
CAS Number	6739-34-0	^{[1][2]}
Density	0.961 g/cm ³	^[3]
Boiling Point	214.9 °C at 760 mmHg	^[3]
Flash Point	78 °C	^[3]
Vapor Pressure	0.152 mmHg at 25°C	^[3]
Refractive Index	1.4486 (estimate)	^[3]
logP (Octanol/Water)	3.300 (est)	^[4]
Water Solubility	49.2 mg/L at 25 °C (est)	^[4]
Canonical SMILES	<chem>CCCOC(=O)C1CCCCC1</chem>	^{[1][3]}
InChIKey	UBEVLTHYAFYOEU- UHFFFAOYSA-N	^{[1][5]}

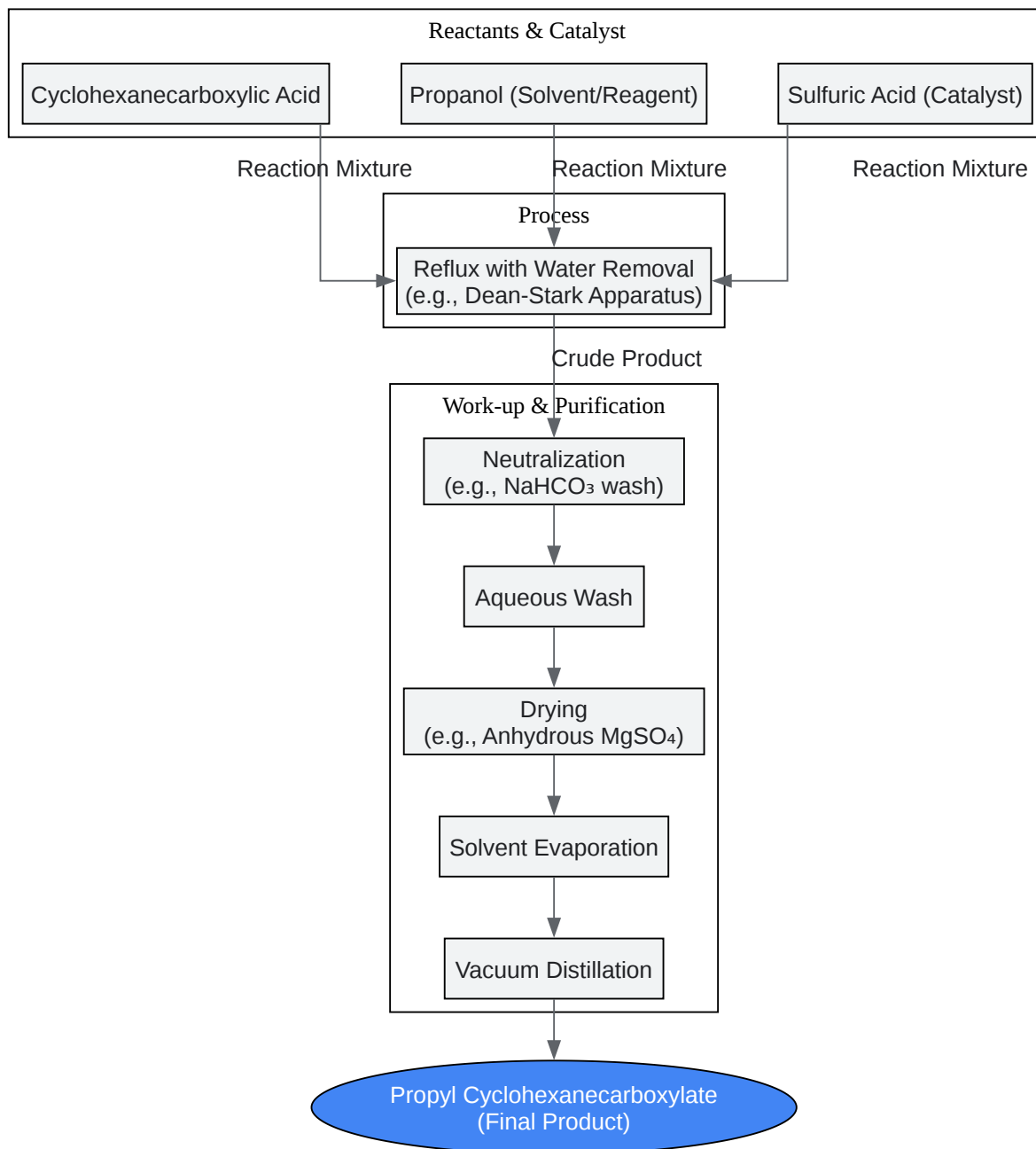
Synthesis and Manufacturing

The most common and industrially scalable method for producing **propyl cyclohexanecarboxylate** is through the acid-catalyzed Fischer-Speier esterification. This process involves the reaction of cyclohexanecarboxylic acid with propanol in the presence of a strong acid catalyst.

Principle of Fischer Esterification

The reaction mechanism is initiated by the protonation of the carbonyl oxygen of cyclohexanecarboxylic acid, which activates the carbonyl carbon for nucleophilic attack by the hydroxyl oxygen of propanol. A tetrahedral intermediate is formed, which then eliminates a molecule of water to yield the protonated ester. Deprotonation by a base (such as water or another alcohol molecule) regenerates the acid catalyst and yields the final ester product. The reaction is reversible, and therefore, the removal of water is essential to drive the equilibrium towards the product side, typically achieving yields in the range of 60-75%.^[2]

Synthesis Workflow Diagram



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Caption: Workflow for Fischer esterification synthesis of **propyl cyclohexanecarboxylate**.

Step-by-Step Laboratory Synthesis Protocol

This protocol is a self-validating system where the progress and purity can be checked at intermediate stages using techniques like Thin Layer Chromatography (TLC).

- **Apparatus Setup:** Assemble a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser. Add a magnetic stir bar to the flask.
- **Charging Reactants:** To the flask, add cyclohexanecarboxylic acid (1.0 eq), propanol (3.0-5.0 eq, serving as both reactant and solvent), and a catalytic amount of concentrated sulfuric acid (approx. 1-2 mol%).
- **Reaction:** Heat the mixture to reflux using a heating mantle. The azeotropic mixture of propanol and water will begin to collect in the Dean-Stark trap. Continue reflux until no more water is collected, indicating the reaction is nearing completion. This typically takes several hours.
- **Reaction Quenching and Neutralization:** Allow the mixture to cool to room temperature. Carefully transfer the reaction mixture to a separatory funnel. Wash sequentially with a saturated sodium bicarbonate (NaHCO_3) solution to neutralize the acidic catalyst. **Causality:** This step is crucial to remove the sulfuric acid, preventing potential product decomposition during distillation.
- **Aqueous Wash:** Wash the organic layer with water and then with brine to remove any remaining water-soluble impurities.
- **Drying:** Dry the organic layer over an anhydrous drying agent, such as magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4), and then filter.
- **Solvent Removal:** Remove the excess propanol using a rotary evaporator.
- **Purification:** Purify the resulting crude ester by vacuum distillation to obtain the final high-purity **propyl cyclohexanecarboxylate**.^[3] The boiling point is approximately 214.9°C at atmospheric pressure, so vacuum is required to lower the boiling point and prevent thermal degradation.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity, purity, and structure of the synthesized compound. The following sections detail the primary spectroscopic and chromatographic methods employed.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the definitive method for assessing the purity of **propyl cyclohexanecarboxylate** and confirming its molecular weight. The gas chromatograph separates the compound from any residual starting materials or byproducts, and the mass spectrometer provides a fragmentation pattern that serves as a molecular fingerprint.

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Sources

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